

Application Notes and Protocols for RGB-286638

In Vitro Cell Culture

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Compound of Interest

Compound Name: *Rgb 286638*

Cat. No.: *B1246845*

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These application notes provide a comprehensive overview of the in vitro use of RGB-286638, a multi-targeted kinase inhibitor. The protocols and data presented are compiled from peer-reviewed research and are intended to guide the design and execution of cell-based assays involving this compound.

Introduction

RGB-286638 is a novel indenopyrazole-derived compound that functions as a potent multi-targeted cyclin-dependent kinase (CDK) inhibitor.[1] It demonstrates significant activity against transcriptional CDKs, particularly CDK9, leading to the inhibition of RNA polymerase II (RNAPII) phosphorylation and subsequent disruption of transcription.[2][3] This activity results in cell cycle arrest and induction of apoptosis in various cancer cell lines, notably in multiple myeloma (MM).[2][4] RGB-286638 has been shown to induce both p53-dependent and -independent apoptotic pathways, making it a promising therapeutic agent for cancers with varying p53 status.[2][3]

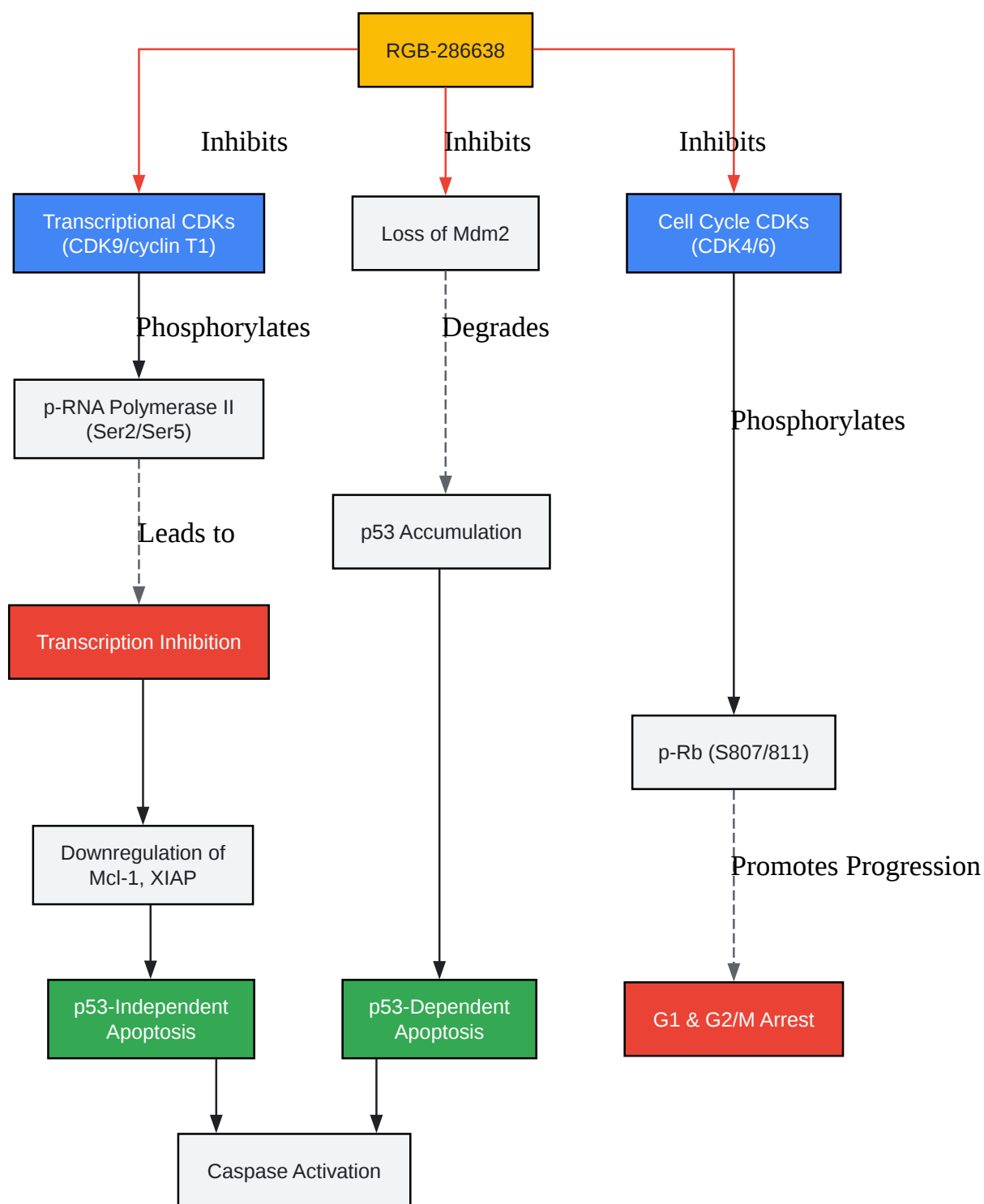
Mechanism of Action

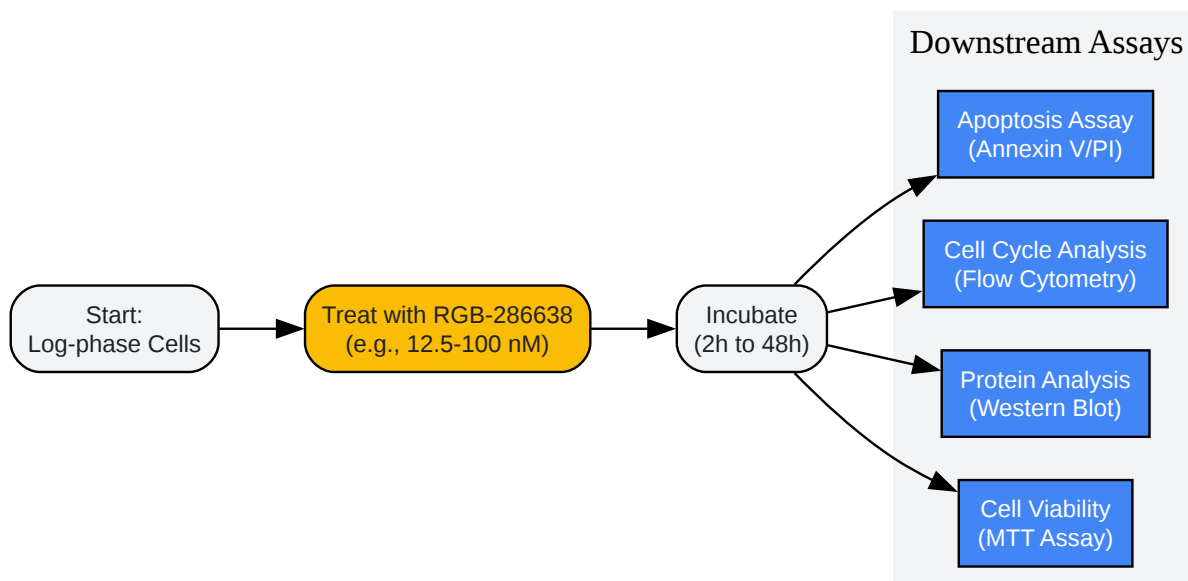
RGB-286638 primarily exerts its anti-cancer effects by inhibiting transcriptional CDKs. This leads to a reduction in the phosphorylation of the carboxy-terminal domain of RNA polymerase

II, a critical step in transcription elongation.[1][2] The inhibition of transcription results in the downregulation of short-lived anti-apoptotic proteins, such as Mcl-1 and XIAP.[4]

In p53 wild-type cells, RGB-286638 treatment leads to the accumulation of p53, partly through nucleolar stress and loss of its negative regulator, Mdm2.[2][3] This stabilized p53 then activates downstream apoptotic pathways.[2] Importantly, RGB-286638 also induces caspase-dependent apoptosis in cells with mutant or deficient p53, indicating a broader therapeutic potential.[2][3] The compound also affects the expression of oncogenic microRNAs, including miR-19, miR-92a-1, and miR-21.[3]

Signaling Pathway of RGB-286638





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